

physical and chemical properties of 1,4-Dimethylpiperazine-2,3-dione

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Compound of Interest

Compound Name: 1,4-Dimethylpiperazine-2,3-dione

Cat. No.: B1347186

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An In-depth Technical Guide on 1,4-Dimethylpiperazine-2,3-dione

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, experimental protocols, and potential biological significance of **1,4-Dimethylpiperazine-2,3-dione**. The information is curated for professionals in research and drug development, with a focus on data clarity and methodological detail.

Core Properties of 1,4-Dimethylpiperazine-2,3-dione

1,4-Dimethylpiperazine-2,3-dione, with the CAS number 59417-06-0, is a derivative of piperazine.^{[1][2]} Its core structure consists of a six-membered piperazine ring with methyl groups attached to both nitrogen atoms and two ketone groups at the 2 and 3 positions.^{[1][2]} The molecular formula for this compound is C₆H₁₀N₂O₂.^{[1][3]}

Data Presentation: Physical and Chemical Properties

The following table summarizes the key quantitative data for **1,4-Dimethylpiperazine-2,3-dione**.

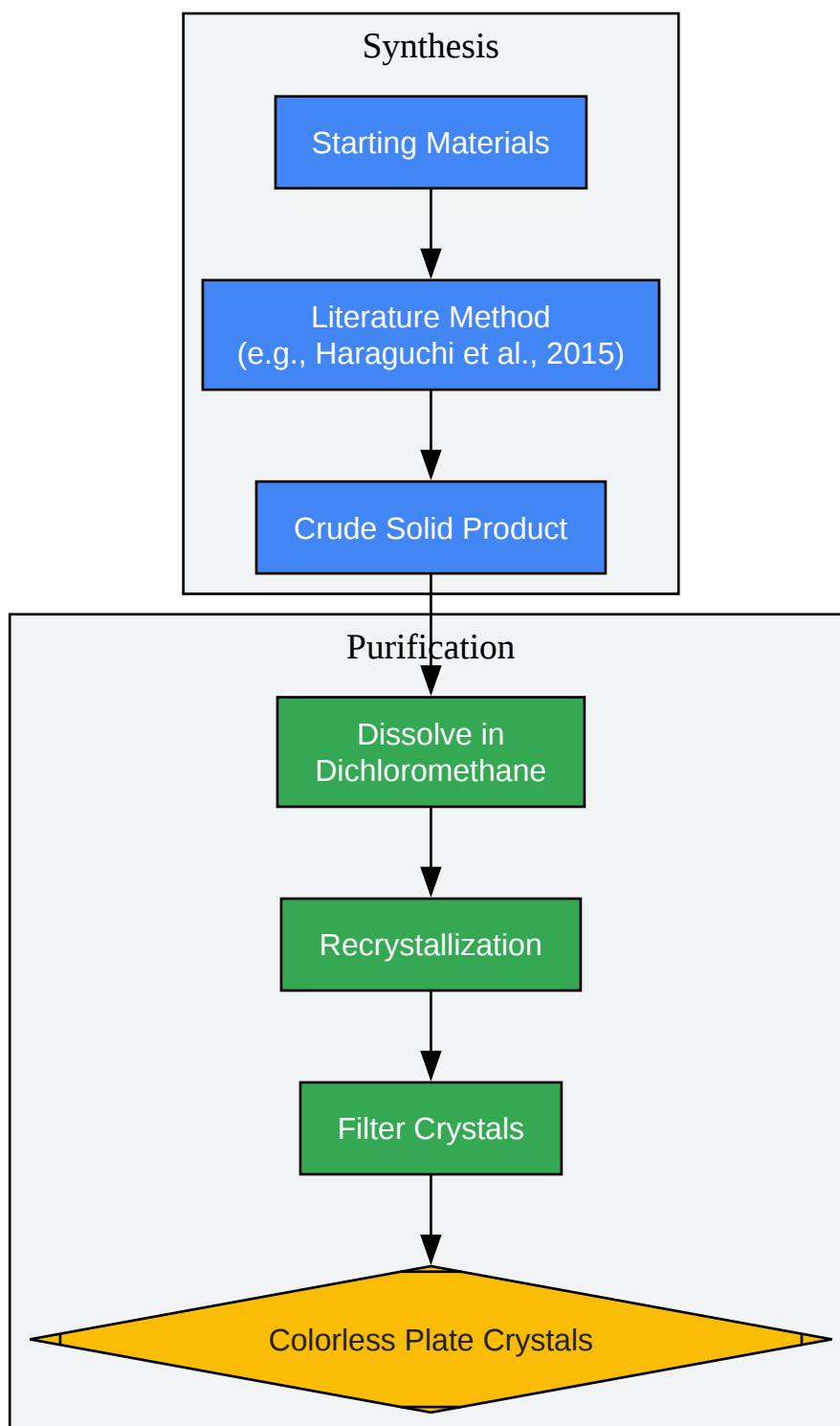
Property	Value	Source
Molecular Formula	C6H10N2O2	[1] [3]
Molecular Weight	142.16 g/mol	[1] [2] [4]
CAS Number	59417-06-0	[1] [2]
Density	1.169 g/cm ³	[1]
Boiling Point	206.5°C at 760 mmHg	[1]
Flash Point	81.2°C	[1]
Refractive Index	1.491	[1]
Vapor Pressure	0.237 mmHg at 25°C	[1]
XLogP3	-1.20740	[4]
Topological Polar Surface Area	40.6 Å ²	[2] [4]
InChIKey	WWBHDWHAIWWDMDT-UHFFFAOYSA-N	[2]
SMILES	CN1CCN(C(=O)C1=O)C	[2]

Experimental Protocols

Detailed methodologies are crucial for the replication and advancement of scientific research. Below are protocols relevant to the synthesis and analysis of **1,4-Dimethylpiperazine-2,3-dione**.

Synthesis and Purification Workflow

The synthesis of **1,4-Dimethylpiperazine-2,3-dione** can be achieved through established literature methods.[\[5\]](#) A common purification technique involves recrystallization.



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Caption: Workflow for the synthesis and purification of **1,4-Dimethylpiperazine-2,3-dione**.

Detailed Methodologies:

- **Synthesis:** The synthesis of the title compound is reported to follow the literature method described by Haraguchi et al. in 2015.[5][6] Researchers should refer to this publication for specific reagents, reaction conditions, and stoichiometry.
- **Purification by Recrystallization:** The crude solid product can be purified by recrystallization from a dichloromethane solution. This process yields colorless plates of **1,4-Dimethylpiperazine-2,3-dione** that are suitable for X-ray diffraction analysis.[5][7]

Structural and Biological Insights

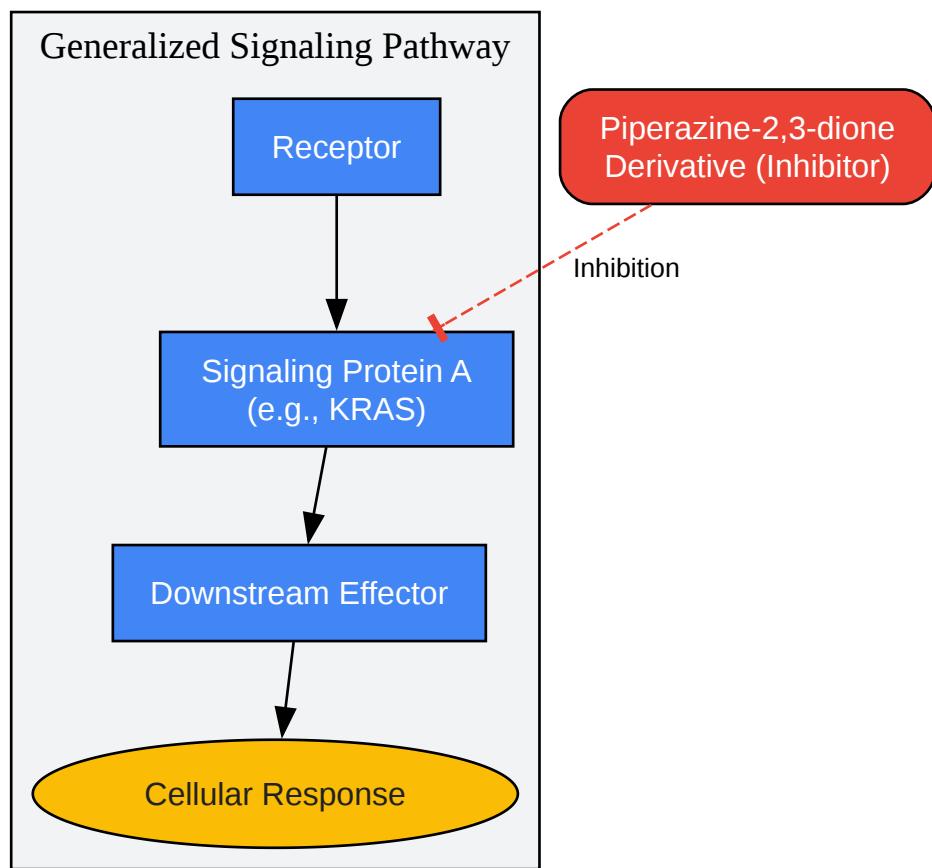
Crystal Structure

X-ray diffraction studies have revealed that the piperazine-2,3-dione ring of the molecule adopts a half-chair conformation.[5][6] In its crystalline form, the molecules are linked by weak C—H \cdots O hydrogen bonds, forming sheets along the (010) plane.[5][6]

Potential Biological Activity of Piperazine Derivatives

Piperazine and its derivatives are known to exhibit a wide range of biological activities and are found in molecules with antifungal, antibacterial, antimalarial, antipsychotic, antidepressant, and antitumor properties.[6][7] Specifically, piperazine-2,3-dione derivatives have been investigated as potential anthelmintic agents and as inhibitors for challenging drug targets like KRAS G12C.[8][9]

The diagram below illustrates a generalized signaling pathway and the potential role of a piperazine-based compound as an inhibitor.



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Caption: Potential inhibitory action of a piperazine derivative on a signaling protein.

Safety and Handling

Based on GHS classifications for **1,4-Dimethylpiperazine-2,3-dione**, the compound may cause an allergic skin reaction and serious eye irritation.[2] Standard laboratory safety protocols should be followed, including the use of personal protective equipment such as gloves and safety glasses.[10][11]

This guide serves as a foundational resource for professionals engaged in the study and application of **1,4-Dimethylpiperazine-2,3-dione**. The compiled data and methodologies aim to support further discovery and innovation in the fields of chemistry and drug development.

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